

Monomethyl Adipate: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: Monomethyl adipate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Monomethyl adipate (MMA) is the monoester of adipic acid, a dicarboxylic acid. It serves as a versatile chemical intermediate and building block in various research and industrial applications. This technical guide provides an in-depth overview of the synthesis, research applications, and biological considerations of **Monomethyl adipate**, with a focus on its use in the development of novel materials and potential therapeutic systems. While research on MMA is ongoing, this document consolidates the current knowledge to support researchers and developers in their work.

Chemical Properties and Synthesis

Monomethyl adipate (CAS No: 627-91-8) is a clear, colorless to light yellow viscous liquid with a melting point of 7-9°C.^[1] Its chemical structure consists of a six-carbon dicarboxylic acid backbone with one carboxylic acid group esterified with a methyl group.

Synthesis of Monomethyl Adipate

The synthesis of **Monomethyl adipate** can be achieved through several methods, primarily involving the esterification of adipic acid.

Table 1: Synthesis Methods for **Monomethyl Adipate** and Related Monoesters

Method	Catalyst /Reagent	Solvent	Temperature (°C)	Reaction Time	Yield (%)	Purity (%)	Reference
Acid-Catalyzed Esterification	Macroporous cation exchange resin	Toluene	20-100	60-300 min	96.8 (total recovery)	99.51	[2]
Anhydride Alcoholysis	Sulfuric Acid	Organic Solvent (e.g., trimethyl benzene)	145-170 (dehydration), 45-65 (alcoholysis)	4-6 h (dehydration), 1-4 h (alcoholysis)	96-97	>99.0	CN102351691A
Enzymatic Synthesis (related adipate esters)	Candida antarctica lipase B (immobilized)	Diphenyl ether or bulk	100	2h (oligomerization) + 24h (polycondensation)	Not specified for MMA	Not specified for MMA	[3]

Detailed Experimental Protocol: Acid-Catalyzed Esterification using Ion Exchange Resin

This protocol is adapted from a patented method for the synthesis of **monomethyl adipate**.[\[2\]](#)

Materials:

- Adipic acid
- Methanol
- Macroporous cation exchange resin

- Toluene
- Hydrochloric acid (for resin pretreatment)
- Sodium hydroxide (for resin pretreatment)
- Deionized water

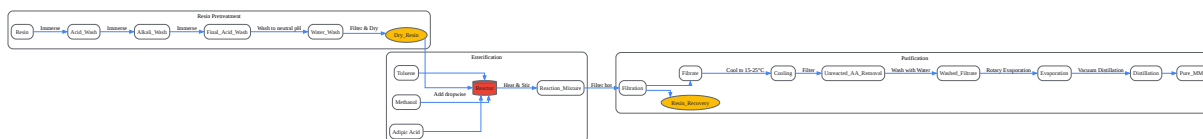
Equipment:

- Reaction vessel with stirrer and reflux condenser
- Heating mantle
- Filtration apparatus
- Rotary evaporator
- Distillation apparatus

Procedure:

- Resin Pretreatment:
 - Successively immerse the macroporous cation exchange resin in an acid solution (e.g., HCl), followed by an alkali solution (e.g., NaOH), and then again in the acid solution.
 - After each immersion, wash the resin with deionized water until the pH of the wash water is neutral.
 - Filter the resin and remove surface moisture.
- Esterification:
 - In the reaction vessel, add adipic acid, the pretreated resin, and toluene.
 - Heat the mixture to the desired reaction temperature (e.g., 80°C) with stirring.
 - Slowly add methanol to the reaction mixture.

- ### Workflow for Acid-Catalyzed Esterification of Adipic Acid:



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Caption: Workflow for the synthesis of **Monomethyl adipate** via acid-catalyzed esterification.

Research Applications

Chemical Intermediate

Monomethyl adipate is a valuable intermediate in organic synthesis. Its bifunctional nature, possessing both a carboxylic acid and an ester group, allows for a variety of subsequent chemical modifications. It is used in the synthesis of more complex molecules, including pharmaceuticals and specialty chemicals.

Plasticizer for Polymers

Adipate esters are commonly used as plasticizers for polyvinyl chloride (PVC) and other polymers to increase their flexibility and durability.^[4] While specific data for **Monomethyl adipate** is limited, studies on related adipate plasticizers demonstrate their effectiveness in lowering the glass transition temperature (T_g) of PVC, a key indicator of plasticizing efficiency.

Table 2: Performance of Adipate Plasticizers in PVC

Plasticizer	Polymer	Plasticizer Concentration (phr)	Glass Transition Temperature (Tg) of PVC (°C)	Change in Tg from Pure PVC (°C)	Reference
Pure PVC	-	0	87.5	-	[5]
Diethyl phthalate (DOP)	PVC	50	-37.0	-124.5	[5]
Butyl phenoxyethyl adipate	PVC	50	-44.7	-132.2	[5]
Poly(butylene adipate) (linear, Mn ~2000 g/mol)	PVC	40	~10	~-77.5	[4]
Poly(butylene adipate) (branched)	PVC	40	~20	~-67.5	[4]

Note: Data for **Monomethyl adipate** as a primary plasticizer is not readily available in the cited literature. The table provides data for other adipate-based plasticizers for comparative purposes.

The use of bio-based plasticizers, such as those derived from adipic acid, is an active area of research aimed at replacing phthalate-based plasticizers due to health and environmental concerns.

Role in Drug Delivery Systems

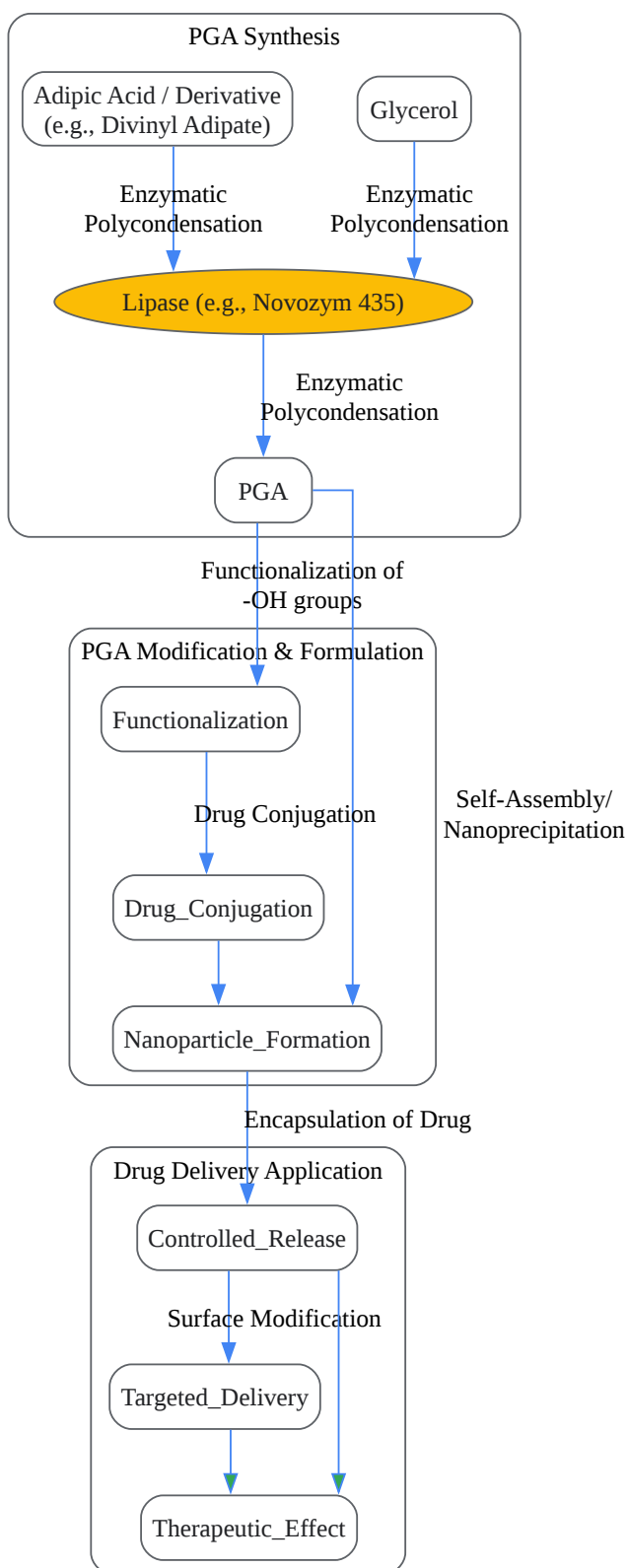
While **Monomethyl adipate** itself is not typically a primary component of drug delivery systems, the adipate backbone is a key structural element in the development of biodegradable polymers for this purpose. Specifically, poly(glycerol adipate) (PGA), synthesized from adipic

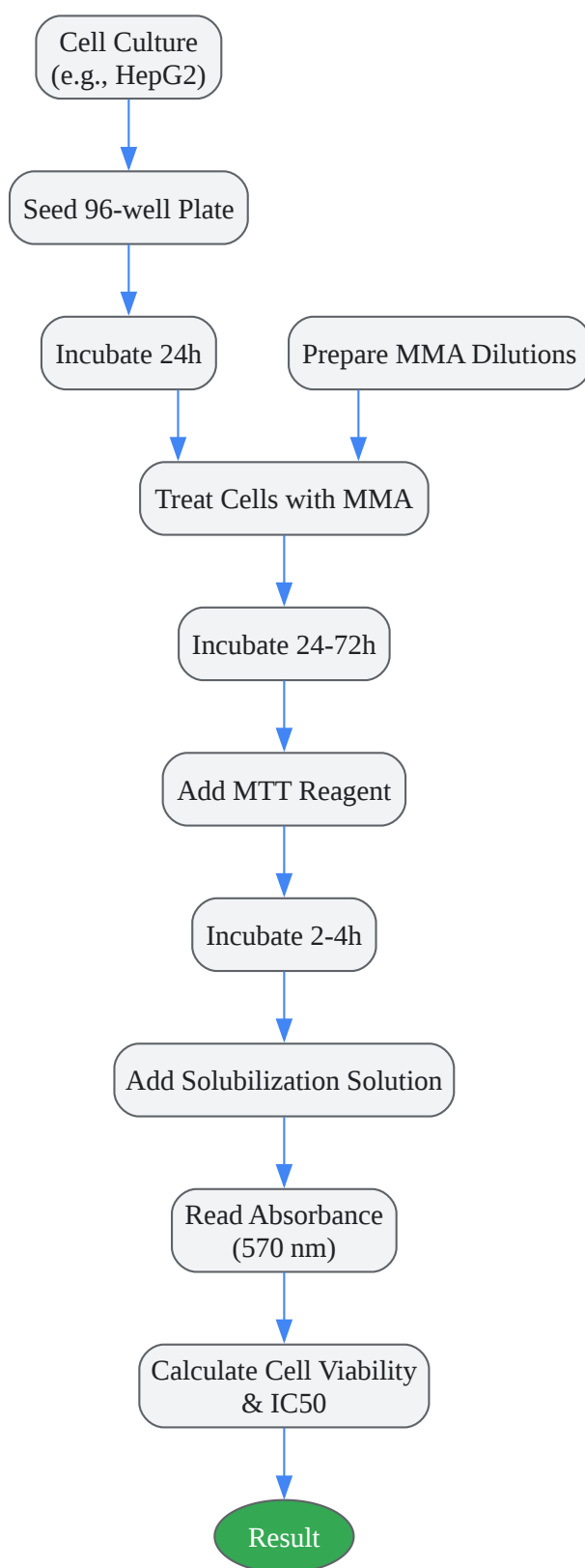
acid (or its derivatives) and glycerol, has been extensively researched as a versatile carrier for drugs.[6]

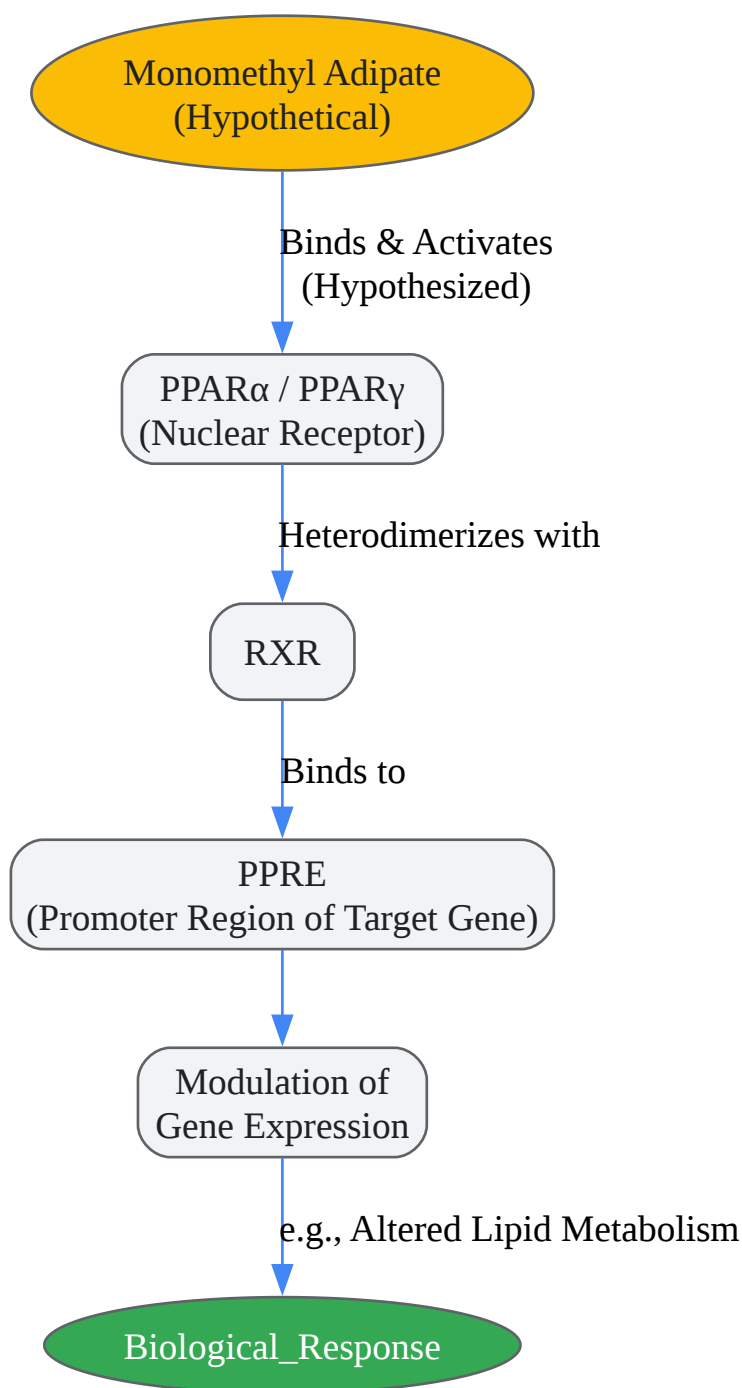
The synthesis of PGA often involves monomers like divinyl adipate or dimethyl adipate.[6]

Monomethyl adipate could potentially be used in the synthesis of modified PGA polymers, for example, as a chain-terminating agent to control molecular weight or to introduce specific end-group functionalities. The hydroxyl groups on the glycerol backbone of PGA can be further functionalized to attach drugs or targeting ligands.

Logical Flow of Poly(glycerol adipate) in Drug Delivery Research:







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